

Application Note: Spectrophotometric Assay for Terbutaline Sulfate

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Compound of Interest

Compound Name: Terbutaline

Cat. No.: B1683087

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Introduction

Terbutaline sulfate is a selective beta-2 adrenergic receptor agonist used as a bronchodilator for the treatment of asthma, bronchitis, and other obstructive airway diseases.[1][2][3] Accurate and precise quantification of **Terbutaline** sulfate in pharmaceutical formulations is crucial for ensuring its therapeutic efficacy and safety. This application note describes two reliable and accessible spectrophotometric methods for the determination of **Terbutaline** sulfate: a direct UV spectrophotometric method and a colorimetric method based on the oxidation of the drug and subsequent chelation. These methods are simple, cost-effective, and suitable for routine quality control analysis.[4][5]

Physicochemical Properties of Terbutaline Sulfate

Property	Value
Chemical Name	(±)-α-[(tert-butylamino)methyl]-3,5-dihydroxybenzyl alcohol sulfate
Molecular Formula	C ₁₂ H ₁₉ NO ₃ · ½H ₂ SO ₄
Molecular Weight	274.32 g/mol
Appearance	White or almost white, crystalline powder
Solubility	Freely soluble in distilled water

Source:

Method 1: Direct UV Spectrophotometry

This method involves the direct measurement of the absorbance of **Terbutaline** sulfate in an aqueous solution. It is a rapid and straightforward technique suitable for the analysis of pure drug substance and simple formulations.

Experimental Protocol

1. Materials and Reagents:

- **Terbutaline** sulfate reference standard
- Distilled water
- UV-Vis Spectrophotometer
- Volumetric flasks
- Pipettes

2. Preparation of Standard Stock Solution (100 µg/mL):

- Accurately weigh 10 mg of **Terbutaline** sulfate reference standard.
- Transfer it to a 100 mL volumetric flask.
- Dissolve and dilute to the mark with distilled water.

3. Preparation of Working Standard Solutions:

- From the stock solution, prepare a series of dilutions to obtain concentrations ranging from 30 to 90 µg/mL in distilled water.

4. Sample Preparation:

- Tablets:

- Weigh and finely powder 20 tablets.
- Accurately weigh a portion of the powder equivalent to 10 mg of **Terbutaline** sulfate.
- Transfer to a 100 mL volumetric flask, add about 50 mL of distilled water, and sonicate for 15 minutes.
- Dilute to the mark with distilled water and filter.
- Further dilute the filtrate with distilled water to obtain a concentration within the calibration range.
- Syrup:
 - Accurately measure a volume of syrup equivalent to a known concentration of **Terbutaline** sulfate.
 - Dilute with distilled water to obtain a concentration within the calibration range.

5. Spectrophotometric Measurement:

- Scan the absorbance of the working standard solutions from 200 to 400 nm to determine the wavelength of maximum absorbance (λ_{max}). The reported λ_{max} for **Terbutaline** sulfate is approximately 277 nm.
- Measure the absorbance of the sample solutions at the determined λ_{max} against a distilled water blank.

6. Data Analysis:

- Construct a calibration curve by plotting the absorbance of the working standard solutions versus their corresponding concentrations.
- Determine the concentration of **Terbutaline** sulfate in the sample solutions from the calibration curve.

Quantitative Data Summary

Parameter	Value
λ_{max}	277 nm
Linearity Range	30 - 90 $\mu\text{g/mL}$
Correlation Coefficient (r^2)	> 0.99

Source:

Method 2: Colorimetric Assay via Oxidation and Chelation

This colorimetric method is based on the oxidation of **Terbutaline** sulfate by ferric ions (Fe^{3+}) to ferrous ions (Fe^{2+}). The resulting Fe^{2+} then forms a colored complex with a chelating agent such as 1,10-phenanthroline or 2,2'-bipyridyl, which can be quantified spectrophotometrically. This method offers higher sensitivity and selectivity compared to direct UV spectrophotometry.

Experimental Protocol

1. Materials and Reagents:

- **Terbutaline** sulfate reference standard
- Ferric ammonium sulfate solution (0.025 M in 0.05 M HNO_3)
- 1,10-phenanthroline solution (0.025 M)
- 2,2'-bipyridyl solution
- Nitric acid (HNO_3)
- Distilled water
- UV-Vis Spectrophotometer
- Water bath

- Volumetric flasks

- Pipettes

2. Preparation of Standard Stock Solution (100 µg/mL):

- Prepare as described in Method 1.

3. Preparation of Working Standard Solutions:

- From the stock solution, prepare a series of dilutions to obtain concentrations within the Beer's law range (e.g., 0.1 - 2.0 µg/mL for the 1,10-phenanthroline method).

4. Sample Preparation:

- Prepare as described in Method 1, ensuring the final concentration falls within the assay's linear range.

5. Color Development and Measurement:

- To a series of 10 mL volumetric flasks, add aliquots of the standard or sample solutions.
- Add a specific volume of the ferric ammonium sulfate solution.
- Add a specific volume of the 1,10-phenanthroline or 2,2'-bipyridyl solution.
- Adjust the pH with nitric acid if necessary.
- Heat the mixture in a water bath at a specified temperature and for a specific duration (e.g., 80 °C for 40 minutes for the 1,10-phenanthroline method).
- Cool the solutions to room temperature and dilute to the mark with distilled water.
- Measure the absorbance of the resulting colored complex at the λ_{max} (510 nm for the 1,10-phenanthroline complex and 522 nm for the 2,2'-bipyridyl complex) against a reagent blank.

6. Data Analysis:

- Construct a calibration curve by plotting the absorbance of the working standard solutions versus their corresponding concentrations.
- Determine the concentration of **Terbutaline** sulfate in the sample solutions from the calibration curve.

Quantitative Data Summary

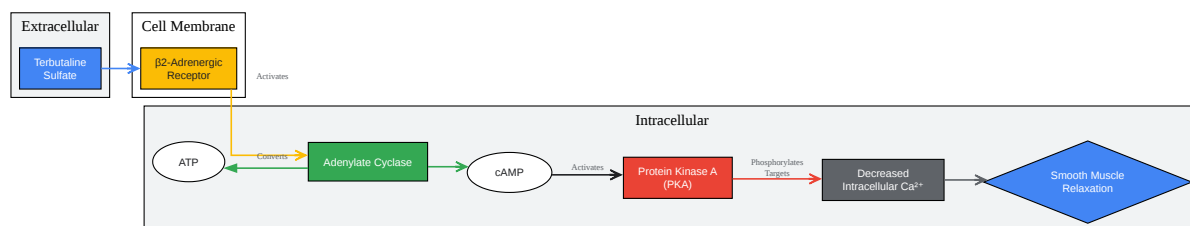
Parameter	Method A (1,10-phenanthroline)	Method B (2,2'-bipyridyl)
λ_{max}	510 nm	522 nm
Beer's Law Range	0.1 - 2.0 $\mu\text{g/mL}$	0.1 - 1.2 $\mu\text{g/mL}$
Molar Absorptivity	$2.44 \times 10^5 \text{ L mol}^{-1} \text{ cm}^{-1}$	$3.27 \times 10^5 \text{ L mol}^{-1} \text{ cm}^{-1}$
Relative Standard Deviation (RSD)	$\leq 5.53\%$	$\leq 3.15\%$

Source:

Visualizations

Mechanism of Action of **Terbutaline** Sulfate

Terbutaline sulfate is a β_2 -adrenergic receptor agonist. Its mechanism of action involves the stimulation of these receptors, leading to a cascade of intracellular events that result in smooth muscle relaxation.

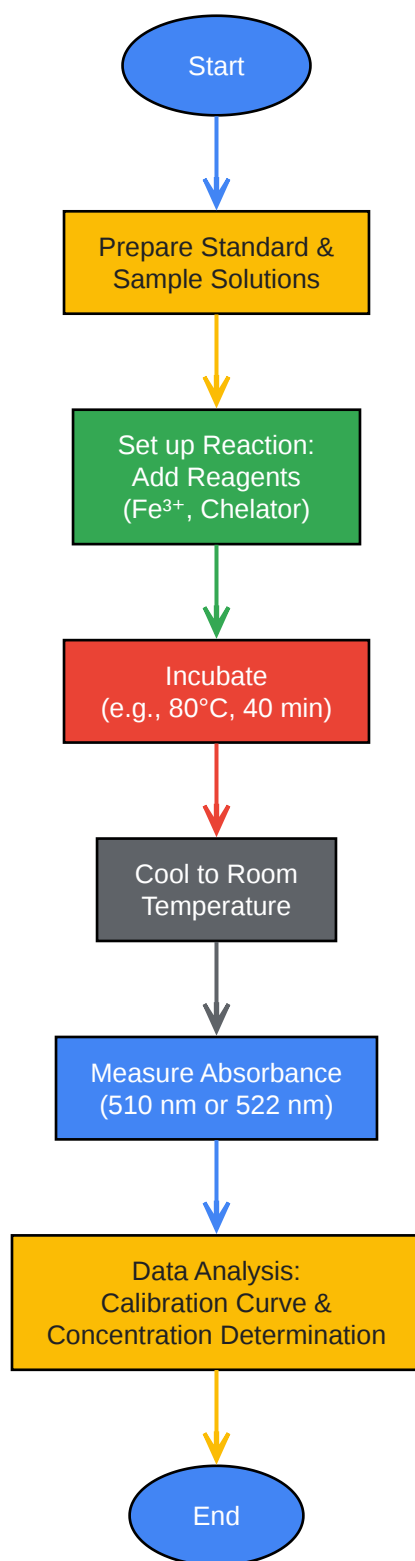


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Caption: Signaling pathway of **Terbutaline** sulfate.

Experimental Workflow for Colorimetric Assay

The following diagram outlines the key steps involved in the colorimetric determination of **Terbutaline** sulfate.



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Caption: Workflow for the colorimetric assay.

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